

Application Notes and Protocols for the NMR Spectral Analysis of Cuscohygrine

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Compound of Interest

Compound Name: Cuscohygrine

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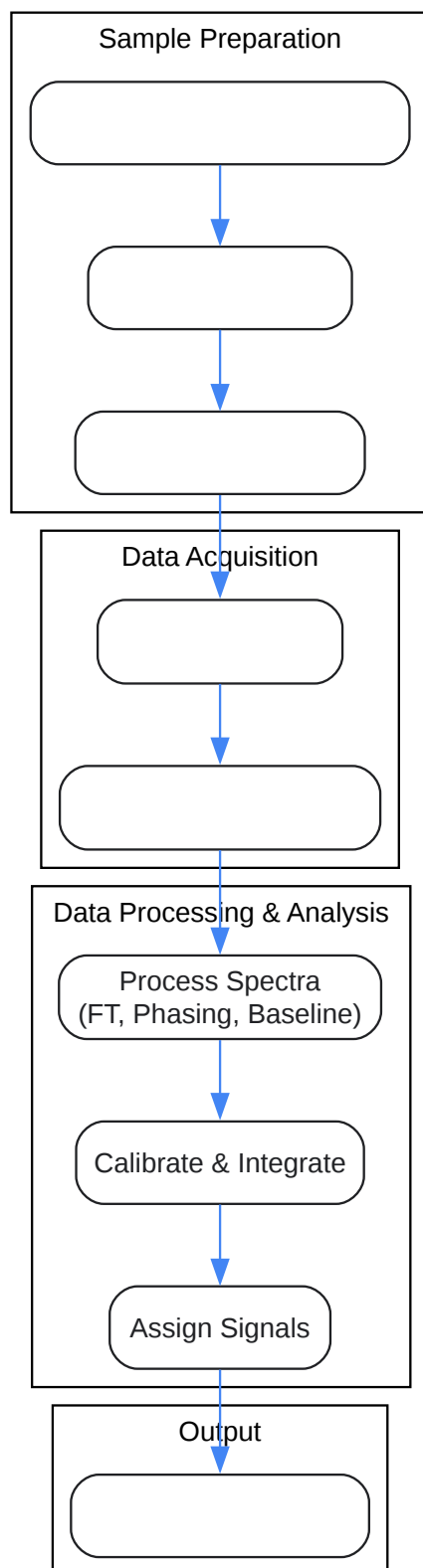
This document provides a detailed guide to the nuclear magnetic resonance (NMR) spectral analysis of **cuscohygrine**, a pyrrolidine alkaloid found in various plant species, including those of the Erythroxylum and Solanaceae families. These application notes and protocols are designed to assist in the structural elucidation and characterization of **cuscohygrine** for research, drug discovery, and quality control purposes.

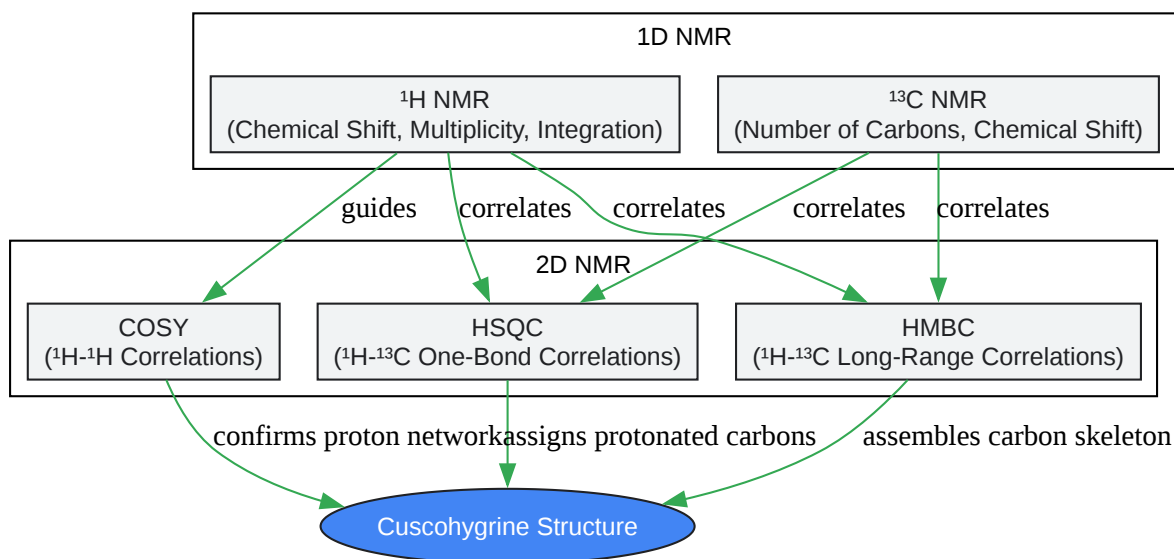
Introduction

Cuscohygrine is a natural alkaloid with a symmetrical structure containing two N-methyl-pyrrolidine rings linked by a central acetone unit. Its presence in certain plants has made it a subject of interest in phytochemistry and forensic analysis, where it can serve as a biomarker. [1][2] Accurate structural confirmation and purity assessment are crucial for its study and potential applications. NMR spectroscopy is an indispensable tool for the unambiguous structural elucidation of such natural products. [3][4] This guide outlines the methodologies for acquiring and interpreting 1D and 2D NMR spectra of **cuscohygrine**.

Chemical Structure

The chemical structure of **cuscohygrine** is presented below, with atoms numbered for the purpose of NMR spectral assignment.





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